

Application Notes and Protocols for Sdz pco 400 in Cell Culture

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Compound of Interest

Compound Name: Sdz pco 400

Cat. No.: B058500

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Introduction to Sdz pco 400

Sdz pco 400 is a potent modulator of ATP-sensitive potassium (K-ATP) channels, acting as a channel opener. These channels are crucial in various physiological processes by linking cell metabolism to electrical activity in the plasma membrane. In a cellular context, the opening of K-ATP channels leads to an efflux of potassium ions, causing hyperpolarization of the cell membrane. This hyperpolarization can, in turn, influence a variety of downstream cellular events, including cell proliferation, apoptosis, and hormone secretion. These application notes provide a framework for investigating the effects of **Sdz pco 400** in a cell culture setting.

Data Presentation

The following tables present illustrative quantitative data for the effects of **Sdz pco 400** on different cell lines. This data is representative of typical results that might be obtained and should be used as a guideline for experimental design.

Table 1: IC50 Values of **Sdz pco 400** on Various Cell Lines

Cell Line	Cell Type	Assay Duration (hours)	IC50 (μM)
A549	Human Lung Carcinoma	72	75.8
MCF-7	Human Breast Adenocarcinoma	72	92.3
PC-3	Human Prostate Adenocarcinoma	72	68.5
HEK293	Human Embryonic Kidney	72	> 100

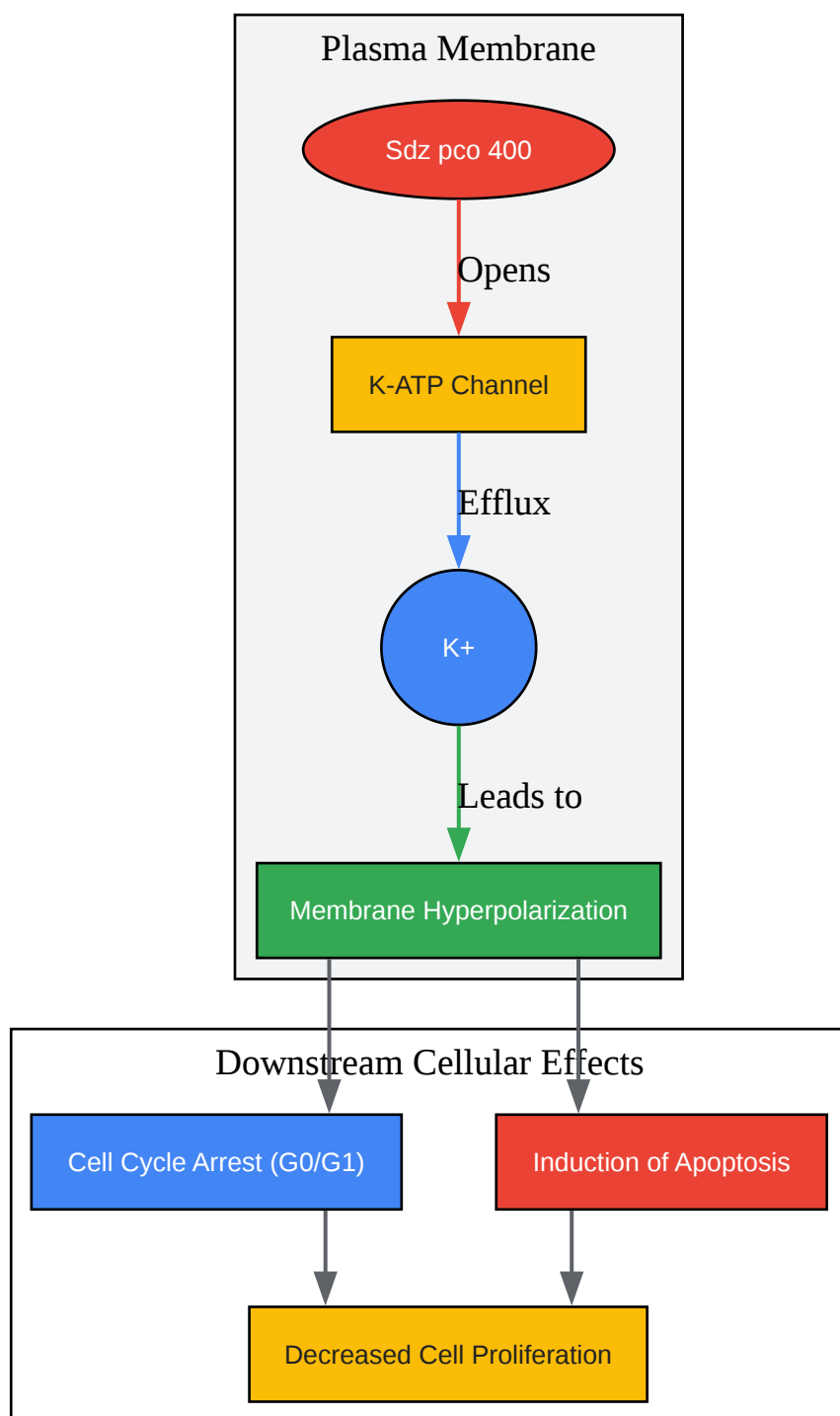
Table 2: Effect of **Sdz pco 400** on Apoptosis in A549 Cells

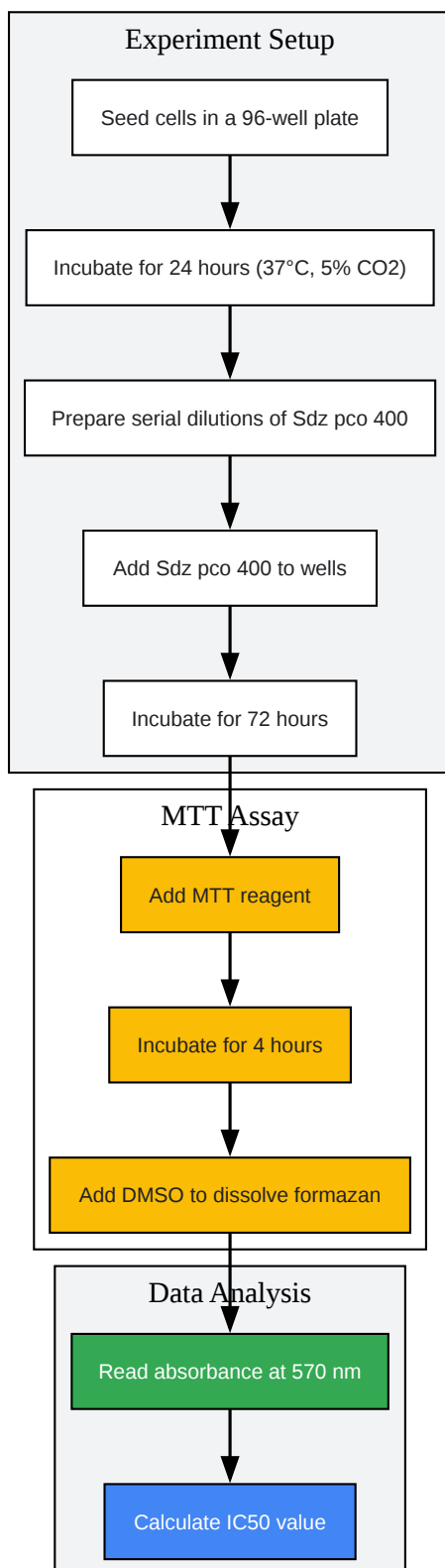
Treatment	Concentration (μM)	% Apoptotic Cells (Annexin V Positive)
Vehicle Control (DMSO)	-	5.2 ± 0.8
Sdz pco 400	50	15.7 ± 2.1
Sdz pco 400	100	32.4 ± 3.5

Table 3: Cell Cycle Analysis of A549 Cells Treated with **Sdz pco 400** for 48 hours

Treatment	Concentration (μM)	% G0/G1 Phase	% S Phase	% G2/M Phase
Vehicle Control (DMSO)	-	45.3 ± 2.9	30.1 ± 1.8	24.6 ± 2.2
Sdz pco 400	75	60.8 ± 3.5	22.5 ± 2.1	16.7 ± 1.9

Mandatory Visualization





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